

troubleshooting catalyst deactivation in V-Ti based industrial processes

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Compound of Interest

Compound Name: Vanadium-titanium

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Technical Support Center: V-Ti Based Catalyst Deactivation

This technical support center provides troubleshooting guidance for researchers, scientists, and professionals working with **Vanadium-Titanium** (V-Ti) based catalysts in industrial processes, particularly for Selective Catalytic Reduction (SCR) of NOx.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of deactivation for V-Ti based SCR catalysts?

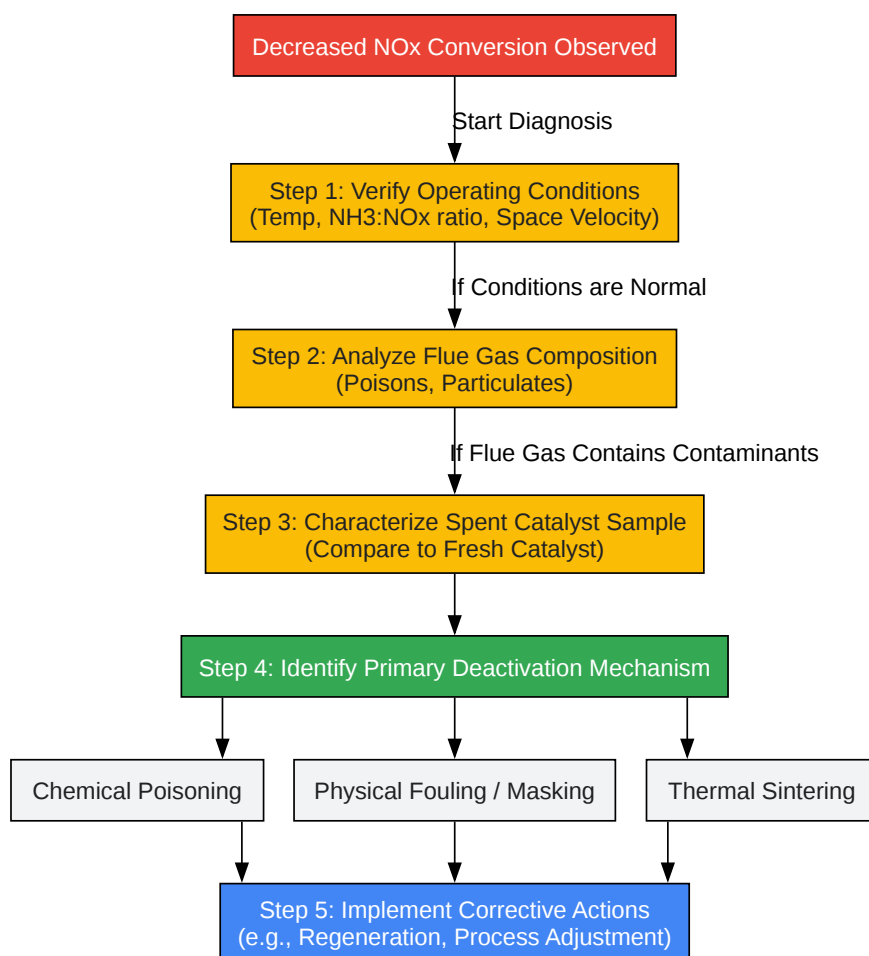
A1: V-Ti based catalyst deactivation is broadly categorized into four main types:

- **Chemical Poisoning:** This is the most common cause and involves the chemical interaction of flue gas components with the catalyst's active sites. Key poisons include alkali and alkaline earth metals (K, Na, Ca), heavy metals (As, Pb), phosphorus, and sulfur compounds.^{[1][2][3]} These substances can neutralize essential acid sites on the catalyst, reducing its ability to adsorb ammonia (NH₃).^{[1][4]}
- **Physical Deactivation (Fouling/Masking):** This occurs when particulate matter, such as fly ash or ammonium bisulfates, physically blocks the pores and covers the active surface of the catalyst.^{[1][5]} This blockage prevents reactants from reaching the active sites.

- Thermal Deactivation (Sintering): Exposure to excessively high temperatures can cause irreversible changes to the catalyst structure.[3][6] This includes the sintering of the TiO₂ support, which leads to a loss of surface area, and the agglomeration of the active V₂O₅ phase.[6][7]
- Mechanical Deactivation: This involves the physical loss of the catalyst material due to erosion from high-velocity fly ash particles or attrition from vibrations and handling.[8]

Q2: My catalyst is showing reduced NO_x conversion. How can I begin to troubleshoot the problem?

A2: A systematic approach is crucial for diagnosing the cause of reduced catalyst performance. The following workflow provides a general guideline for troubleshooting.

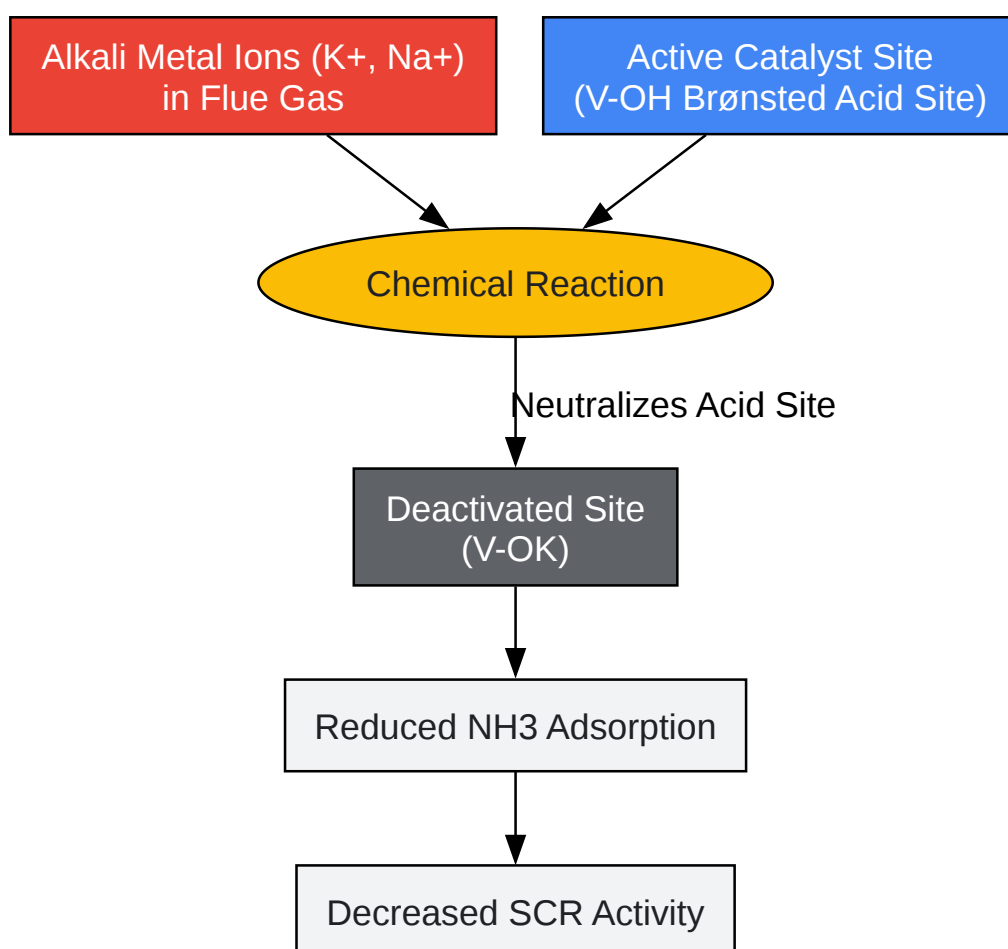


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Figure 1: General troubleshooting workflow for catalyst deactivation.

Q3: How do alkali metals like potassium (K) and sodium (Na) deactivate the catalyst?

A3: Alkali metals are severe poisons for V-Ti SCR catalysts. The primary deactivation mechanism is chemical.[1] Alkali metals react with the Brønsted acid sites (V-OH), which are crucial for adsorbing ammonia.[4][9] This reaction neutralizes the acid sites, reducing the catalyst's activity. Potassium is generally considered to have the strongest deactivation potential.[1] The interaction also lowers the reducibility of the active vanadium species.[9]



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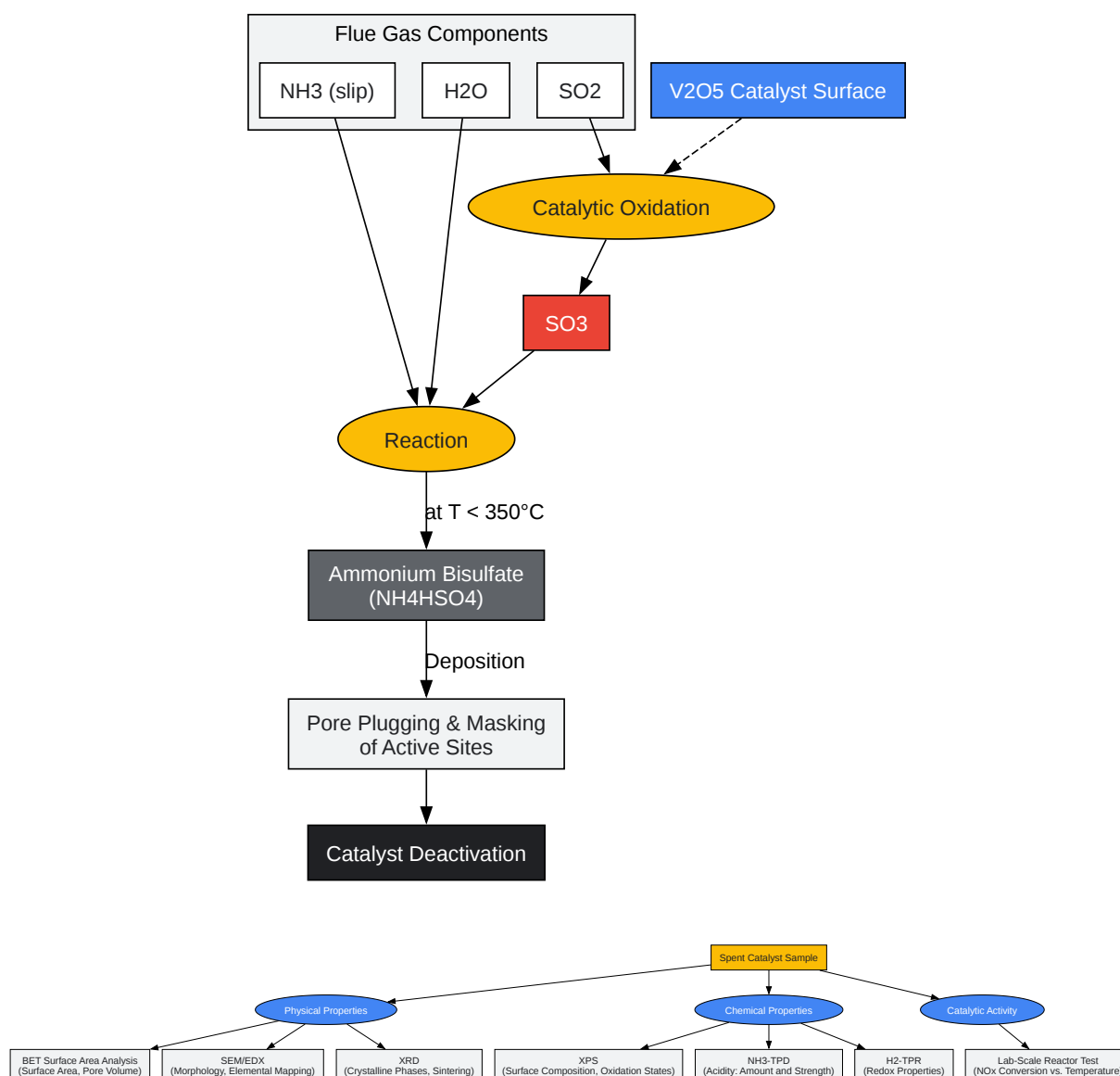
Figure 2: Mechanism of catalyst deactivation by alkali metals.

Q4: What is the role of sulfur dioxide (SO₂) in catalyst deactivation?

A4: The impact of SO₂ is complex. While V-Ti catalysts are known for good SO₂ resistance, it can still contribute to deactivation, primarily through two pathways:[4][9]

- Ammonium Bisulfate (ABS) Formation: At lower temperatures (typically <300-350°C), SO₂ can be oxidized to SO₃, which then reacts with ammonia and water to form ammonium bisulfate (NH₄HSO₄) and ammonium sulfate ((NH₄)₂SO₄).[9] These sticky salts deposit on the catalyst surface and in its pores, leading to masking and plugging.[9][10]
- Reaction with Catalyst Sites: SO₂ can react with the active V₂O₅ sites, forming metal sulfates. This interaction can inhibit the adsorption of NO_x and suppress the overall SCR reaction.[9]

Interestingly, the presence of SO₂ can sometimes mitigate the poisoning effect of alkali metals like K, Na, and Ca.[4][11]



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